

Phenyltrimethylammonium Bromide: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: *Phenyltrimethylammonium*

Cat. No.: *B184261*

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An in-depth examination of the properties, applications, and experimental considerations of **phenyltrimethylammonium** bromide for professionals in research and drug development.

Core Properties and Identification

Phenyltrimethylammonium bromide, a quaternary ammonium salt, is a versatile reagent in organic chemistry. Its unique structure, comprising a hydrophilic quaternary ammonium head and a hydrophobic phenyl group, underpins its utility in various chemical transformations.

Chemical Identifiers and Molecular Characteristics

Property	Value	Source
CAS Number	16056-11-4	[1] [2] [3]
Molecular Formula	C ₉ H ₁₄ BrN	[2] [3]
Molecular Weight	216.12 g/mol	[2] [3]
Synonyms	Trimethylphenylammonium bromide, (N,N,N)-Trimethylanilinium bromide	[2] [4]
InChI Key	GNMJFQWRASXXMS-UHFFFAOYSA-M	[3]
SMILES	C--INVALID-LINK-- (C)c1ccccc1.[Br-]	[5]

Physicochemical Data

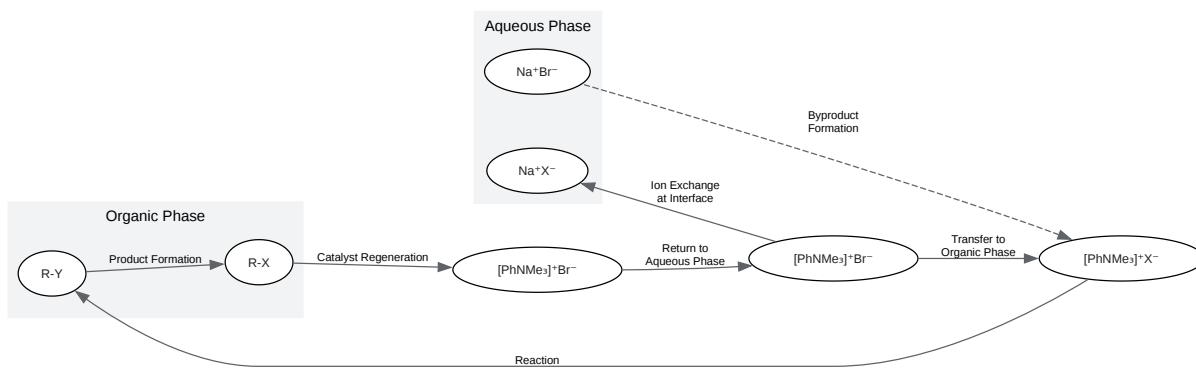
Property	Value	Notes	Source
Appearance	White to off-white crystalline solid	Hygroscopic	[1] [2]
Melting Point	215 °C (decomposes)	[3] [6]	
Density	1.2 g/cm ³	[3] [6]	
Solubility	Soluble in water and alcohols. Soluble in dichloromethane and dioxane. Slightly soluble in aromatic hydrocarbons and ketones. Very low solubility in tetrahydrofuran (0.09 g/L).	The ionic nature imparts solubility in polar solvents.	[1] [4] [6] [7]

Primary Application: Phase Transfer Catalysis

Phenyltrimethylammonium bromide's principal application lies in its function as a phase transfer catalyst (PTC).^{[1][3]} This catalytic activity is crucial for reactions involving reactants that are immiscible, typically in an aqueous-organic biphasic system. The catalyst facilitates the transport of a reactant, usually an anion, from the aqueous phase to the organic phase where the reaction with the organic-soluble substrate occurs.^{[1][8]}

Mechanism of Action in Phase Transfer Catalysis

The catalytic cycle of **phenyltrimethylammonium** bromide in a typical nucleophilic substitution reaction can be visualized as a multi-step process. The quaternary ammonium cation forms an ion pair with the anion from the aqueous phase. This ion pair is sufficiently lipophilic to be extracted into the organic phase, where the anion can then react with the organic substrate.



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Caption: General mechanism of phase transfer catalysis using **phenyltrimethylammonium** bromide.

Experimental Protocols

While specific reaction conditions are substrate-dependent, the following provides a general protocol for a nucleophilic substitution reaction using **phenyltrimethylammonium** bromide as a phase transfer catalyst.

General Procedure for a Biphasic Nucleophilic Substitution

Materials:

- Organic substrate (e.g., an alkyl halide)
- Nucleophile (e.g., a sodium salt, NaX)
- **Phenyltrimethylammonium** bromide (1-5 mol%)
- Anhydrous organic solvent (e.g., toluene, dichloromethane)
- Deionized water
- Round-bottom flask, condenser, magnetic stirrer, heating mantle, separatory funnel

Procedure:

- Reaction Setup: In a round-bottom flask equipped with a magnetic stir bar and a reflux condenser, dissolve the organic substrate in the chosen organic solvent.
- Aqueous Phase Preparation: In a separate vessel, prepare an aqueous solution of the nucleophile (NaX).
- Catalyst Addition: Add the aqueous solution to the flask containing the organic phase. To this biphasic mixture, add a catalytic amount of **phenyltrimethylammonium** bromide (typically 1-5 mol% relative to the substrate).
- Reaction Execution: Heat the mixture to the desired temperature (e.g., 50-100 °C) and stir vigorously to ensure efficient mixing of the two phases and facilitate the transfer of the nucleophile.

- Monitoring: Monitor the progress of the reaction by a suitable analytical technique (e.g., TLC, GC, or HPLC).
- Work-up: Upon completion, cool the reaction mixture to room temperature. Transfer the mixture to a separatory funnel and allow the layers to separate.
- Extraction and Washing: Separate the organic layer. Wash the organic layer with water and then with brine to remove any residual catalyst and inorganic salts.
- Drying and Concentration: Dry the organic layer over an anhydrous drying agent (e.g., Na_2SO_4 or MgSO_4), filter, and concentrate the solvent under reduced pressure to obtain the crude product.
- Purification: Purify the crude product by an appropriate method, such as column chromatography or distillation, to yield the pure product.

Other Applications and Biological Activity

Beyond its primary role in phase transfer catalysis, **phenyltrimethylammonium** bromide and its derivatives have been explored in other areas of chemical synthesis. For instance, the related compound **phenyltrimethylammonium** tribromide is utilized as a selective brominating agent for ketones.^[7]

Some quaternary ammonium compounds have demonstrated antimicrobial properties.^{[4][9]} There is evidence that **phenyltrimethylammonium** bromide exhibits activity against certain bacteria and fungi.^[9] However, it is important to note that no specific signaling pathways involving **phenyltrimethylammonium** bromide have been elucidated in the scientific literature. Studies on other quaternary ammonium compounds, such as cetrimonium bromide, have shown effects on cellular pathways like the TFEB-mediated autophagosome-lysosome pathway, but these findings cannot be directly extrapolated to **phenyltrimethylammonium** bromide.^[10]

Safety and Handling

Phenyltrimethylammonium bromide is an irritant to the eyes, respiratory system, and skin.^[6] Appropriate personal protective equipment, including gloves, safety glasses, and a lab coat,

should be worn when handling this compound. All manipulations should be performed in a well-ventilated fume hood. For detailed safety information, consult the Safety Data Sheet (SDS).

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